Technical Monograph: Tridecan-5-one (CID 158430)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*5-Tridecanone*
CAS No.:	*57702-05-3*
Cat. No.:	*B7823610*

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Integrative Synthesis, Characterization, and Application in Lipidomimetics

Executive Summary

Tridecan-5-one (PubChem CID 158430; also referenced as **5-Tridecanone**) is a mid-chain aliphatic ketone characterized by a specific carbonyl insertion at the C5 position of a thirteen-carbon backbone. While often overshadowed by its terminal isomers, this compound occupies a critical niche in lipidomic research and semiochemical synthesis.

In drug development, tridecan-5-one serves as a pivotal intermediate for constructing lipophilic tails in drug delivery systems (LNP formulations) and as a metabolic reference standard for fatty acid oxidation pathways. This guide provides a definitive technical workflow for its synthesis, validation, and application, moving beyond generic descriptions to establish a self-validating protocol for laboratory implementation.

Chemical Constitution & Physicochemical Matrix[1]

Understanding the physical behavior of tridecan-5-one is prerequisite to its manipulation in synthesis and formulation. Its lipophilicity (LogP ~5.1) dictates the use of non-polar solvents for

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extraction and purification.

Table 1: Physicochemical Profile of Tridecan-5-one

Property	Value / Descriptor	Contextual Note
IUPAC Name	Tridecan-5-one	Unambiguous identifier
CAS Registry	30692-16-1	Primary industrial key
Molecular Formula	$C_{13}H_{26}O$	Saturated aliphatic ketone
Molecular Weight	198.35 g/mol	Monoisotopic mass: 198.198
Boiling Point	~260°C (at 760 mmHg)	High boiling point requires vacuum distillation for purification
Melting Point	16–17°C	Solid/Liquid boundary near room temp; handle as melt
LogP (Octanol/Water)	5.1 (Predicted)	Highly lipophilic; negligible water solubility
Density	0.825 g/cm³	Less dense than water; forms upper layer in extraction
Refractive Index	1.435 (at 20°C)	Useful for purity check via refractometry

Synthetic Architecture: The Nitrile-Grignard Route

While oxidation of 5-tridecanol is a valid route, it relies on the availability of the specific secondary alcohol. A more robust, convergent approach for drug development applications is the Nitrile-Grignard Addition. This method allows for the precise construction of the C5-ketone from readily available C5 and C8 precursors, avoiding over-addition to tertiary alcohols.

Reaction Logic

The synthesis couples Valeronitrile (Pentanenitrile) with n-Octylmagnesium bromide. The intermediate imine salt resists further nucleophilic attack, ensuring exclusive ketone formation

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upon acidic hydrolysis.

Visual Pathway (DOT)

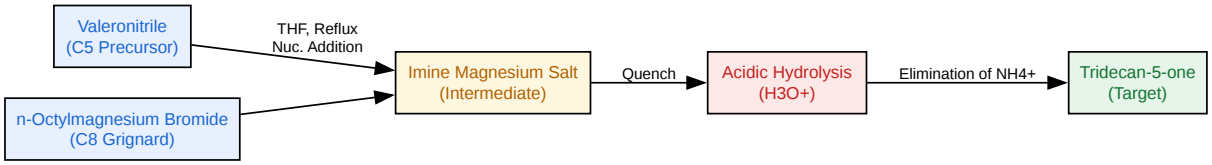

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Figure 1: Convergent synthesis of Tridecan-5-one via Grignard addition to nitrile, preventing tertiary alcohol byproducts.

Detailed Protocol

Reagents:

- Valeronitrile (Pentanenitrile): 1.0 eq
- n-Octylmagnesium bromide (2.0 M in diethyl ether): 1.1 eq
- Anhydrous Tetrahydrofuran (THF)
- Sulfuric acid (10% aqueous)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and dropping funnel. Flush continuously with Argon.
- Grignard Preparation: Charge the flask with Valeronitrile (diluted in anhydrous THF). Cool to 0°C to modulate the initial exotherm.
- Controlled Addition: Add n-Octylmagnesium bromide dropwise over 30 minutes. The solution will turn turbid as the magnesium salt forms.

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- Reflux Phase: Once addition is complete, warm to room temperature, then heat to gentle reflux (65°C) for 4 hours. This drives the formation of the imine intermediate.
- Hydrolysis (Critical Step): Cool the reaction mixture to 0°C. Slowly pour the mixture into a beaker containing crushed ice and 10% H_2SO_4. Vigorous stirring is required to hydrolyze the imine complex into the ketone.
- Extraction: Transfer to a separatory funnel. Extract the aqueous layer 3x with Diethyl Ether. Combine organic layers.
- Work-up: Wash combined organics with saturated $NaHCO_3$ (to neutralize acid) and Brine. Dry over anhydrous $MgSO_4$.
- Purification: Concentrate under reduced pressure. Perform vacuum distillation (0.5 mmHg) to isolate pure Tridecan-5-one.

Analytical Validation & Quality Control

Trustworthiness in chemical biology relies on rigorous structural confirmation. For tridecan-5-one, Mass Spectrometry (GC-MS) provides a unique fingerprint due to the asymmetry of the ketone.

GC-MS Fragmentation Logic

The location of the carbonyl group at C5 directs specific alpha-cleavages and McLafferty rearrangements.

- Alpha-Cleavage A: Loss of Butyl group (C_4H_9•)

  Ion $[O{=}C\text{-}C_8H_{17}]^+$ (m/z 141).
- Alpha-Cleavage B: Loss of Octyl group (C_8H_{17}•)

  Ion $[C_4H_9\text{-}C{=}O]^+$ (m/z 85).
- McLafferty Rearrangement: Migration of gamma-hydrogen from the longer octyl chain allows for a resonant enol radical cation.

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Fragmentation Pathway Diagram (DOT)

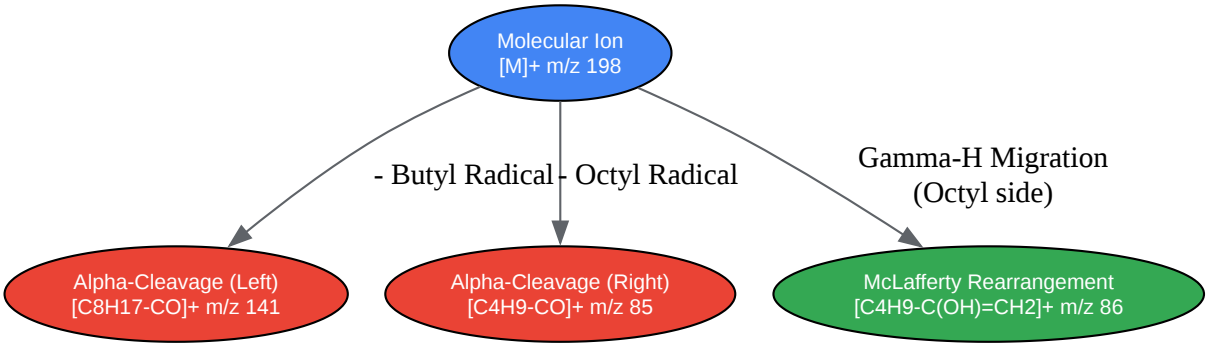

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Figure 2: Diagnostic Mass Spectrometry fragmentation patterns for Tridecan-5-one structural confirmation.

NMR Specification (^{1}H-NMR, 400 MHz, $CDCl_3$)

- δ 2.38 ppm (t, 4H): Alpha-methylene protons (-CH_2-CO-CH_2-). The triplet splitting confirms the presence of adjacent methylene groups, characteristic of a linear ketone.
- δ 1.55 ppm (m, 4H): Beta-methylene protons.
- δ 1.26 ppm (broad s, 12H): Bulk methylene chain protons.
- δ 0.90 ppm (t, 6H): Terminal methyl groups.

Biological & Industrial Applications[1][2][4][5]

Lipid-Based Drug Delivery

In the development of Lipid Nanoparticles (LNPs) for mRNA delivery, ketones like tridecan-5-one serve as precursors for ionizable lipids. The C5-ketone motif allows for the reductive amination with specific headgroups, creating lipids with "kinked" tails (due to the C5 branching point relative to the headgroup) which can influence the fluidity and fusogenicity of the LNP membrane [1].

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Semiochemical Research

Tridecan-5-one is identified in the volatile organic compound (VOC) profiles of various biological systems, acting as a semiochemical. It functions as a reference standard in Gas Chromatography-Electroantennographic Detection (GC-EAD) studies to map olfactory receptors in insects, specifically in pheromone plume tracking research [2].

Permeation Enhancement

Mid-chain ketones are investigated as reversible skin permeation enhancers. By disrupting the ordered packing of stratum corneum lipids, tridecan-5-one (applied in transdermal patches) can transiently increase the flux of hydrophilic drugs. Its high LogP ensures it partitions well into the lipid bilayer [3].

References

- PubChem.**5-Tridecanone** (Compound) - CID 42549/158430.[1] National Library of Medicine. Available at: [Link]
- NIST Chemistry WebBook.**5-Tridecanone** Mass Spectrum and Retention Indices. National Institute of Standards and Technology. Available at: [Link]
- Cheméo.Chemical Properties of **5-Tridecanone**. Available at: [Link]

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Sources

- 1. 5-Tridecanone | C13H26O | CID 42549 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: Tridecan-5-one (CID 158430)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7823610/docs#technical-monograph-tridecan-5-one-cid-158430]

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